

An In-depth Technical Guide to 1-(3-Chloropropoxy)-2-fluorobenzene

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Compound of Interest

Compound Name: 1-(3-Chloropropoxy)-2-fluorobenzene

CAS No.: 71662-36-7

Cat. No.: B8816812

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-(3-Chloropropoxy)-2-fluorobenzene** (CAS No. 71662-36-7), a fluorinated aromatic ether with significant potential as a building block in medicinal chemistry and materials science. While specific experimental data for this particular isomer is limited in publicly accessible literature, this document consolidates available information and provides expert analysis based on the well-established principles of organic and medicinal chemistry. The guide covers the compound's identification, physicochemical properties (including computed and estimated values), a plausible synthetic pathway with a detailed experimental protocol, an analysis of its chemical reactivity, and a discussion of its potential applications, particularly in the context of drug discovery. Safety and handling precautions are also addressed. This document is intended to serve as a valuable resource for researchers and professionals engaged in the design and synthesis of novel chemical entities.

Compound Identification and Core Properties

1-(3-Chloropropoxy)-2-fluorobenzene is a halogenated aromatic ether. The presence of both a fluorine atom and a chloropropoxy group on the benzene ring imparts unique electronic and steric properties, making it an attractive intermediate for the synthesis of more complex molecules.

Table 1: Compound Identification

Identifier	Value	Source
CAS Number	71662-36-7	[1][2]
Molecular Formula	C ₉ H ₁₀ ClFO	[1][2]
Molecular Weight	188.63 g/mol	[1][2]
IUPAC Name	1-(3-Chloropropoxy)-2-fluorobenzene	
InChI	InChI=1S/C9H10ClFO/c10-6-3-7-12-9-5-2-1-4-8(9)11/h1-2,4-5H,3,6-7H2	[1]
InChIKey	KNJPVCXGHKZYQE-UHFFFAOYSA-N	[1]
Canonical SMILES	<chem>C1=CC=C(C(=C1)OCCCCI)F</chem>	[1]

Table 2: Physicochemical Properties

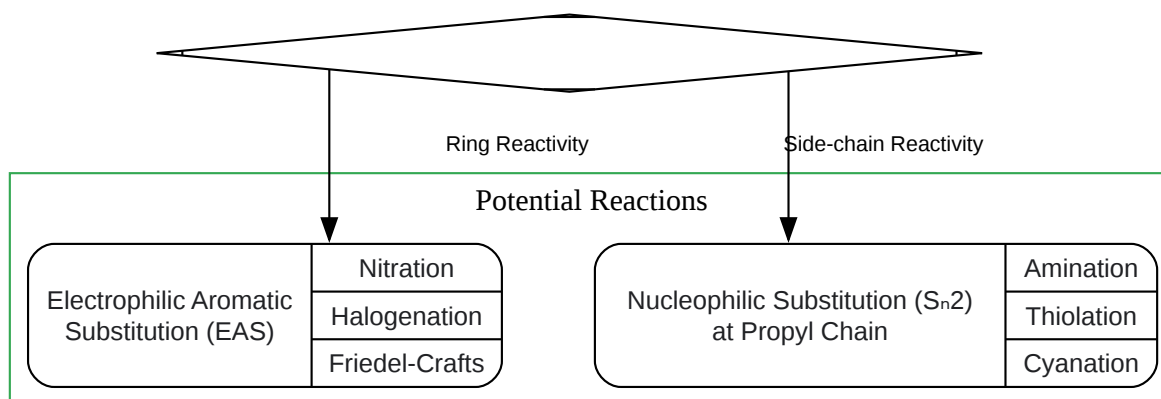
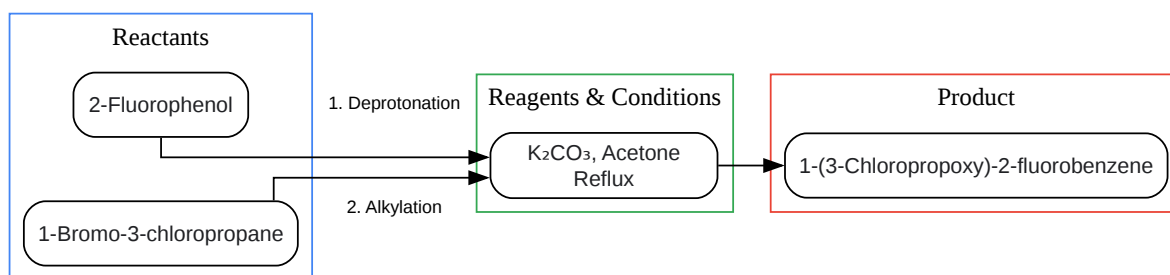
Property	Value	Notes	Source
Physical State	Liquid	Estimated based on similar compounds.	
Boiling Point	~130-140 °C at 15 mmHg	Estimated based on the boiling point of the 4-fluoro isomer (133 °C at 15 mmHg).[3]	
Melting Point	Not available		
Density	~1.2 g/cm ³	Estimated based on the density of the 4-fluoro isomer (1.2 g/cm ³).[3]	
Solubility	Soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, methanol). Insoluble in water.	General chemical principles.	
XLogP3	2.9	Computed.	[4]
Topological Polar Surface Area	9.2 Å ²	Computed.	[1]
Hydrogen Bond Donor Count	0	Computed.	[1]
Hydrogen Bond Acceptor Count	2	Computed.	[1]
Rotatable Bond Count	4	Computed.	[1]

Synthesis and Purification

The synthesis of **1-(3-Chloropropoxy)-2-fluorobenzene** can be achieved through a Williamson ether synthesis, a robust and widely used method for preparing ethers. This

approach involves the reaction of a phenoxide with an alkyl halide. In this case, 2-fluorophenol is deprotonated with a suitable base to form the corresponding phenoxide, which then undergoes nucleophilic substitution with 1-bromo-3-chloropropane.

Proposed Synthetic Pathway



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Sources

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- [3. 1-\(3-Chloropropoxy\)-4-fluorobenzene - Safety Data Sheet \[chemicalbook.com\]](#)
- [4. 1-\(3-Chloropropoxy\)-4-fluorobenzene | C9H10ClFO | CID 74391 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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